

# Personal protective equipment for handling 1-Fluoronaphthalene

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## Compound of Interest

Compound Name: 1-Fluoronaphthalene

Cat. No.: B124137

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## Essential Safety and Handling Guide for 1-Fluoronaphthalene

This guide provides immediate, essential safety and logistical information for handling **1-Fluoronaphthalene** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

## Physical and Chemical Properties

A summary of the key quantitative data for **1-Fluoronaphthalene** is presented below for easy reference.

Property	Value
Appearance	Clear yellow liquid[1]
CAS Number	321-38-0[1]
Flash Point	65 °C (149 °F)[1][2]
Boiling Point	215 - 217 °C (419 - 422.6 °F)[2]
Melting Point	-13 °C (8.6 °F)
Specific Gravity	1.332
Molecular Formula	C10H7F
Molecular Weight	146.16 g/mol

## Hazard Identification and Personal Protective Equipment (PPE)

**1-Fluoronaphthalene** is a combustible liquid and vapor that may cause eye, skin, and respiratory tract irritation. It may be harmful if swallowed, inhaled, or absorbed through the skin. Therefore, adherence to proper PPE protocols is mandatory.

### Engineering Controls:

- Use in a well-ventilated area. Local exhaust ventilation or a chemical fume hood is recommended to keep airborne concentrations low.

### Personal Protective Equipment:

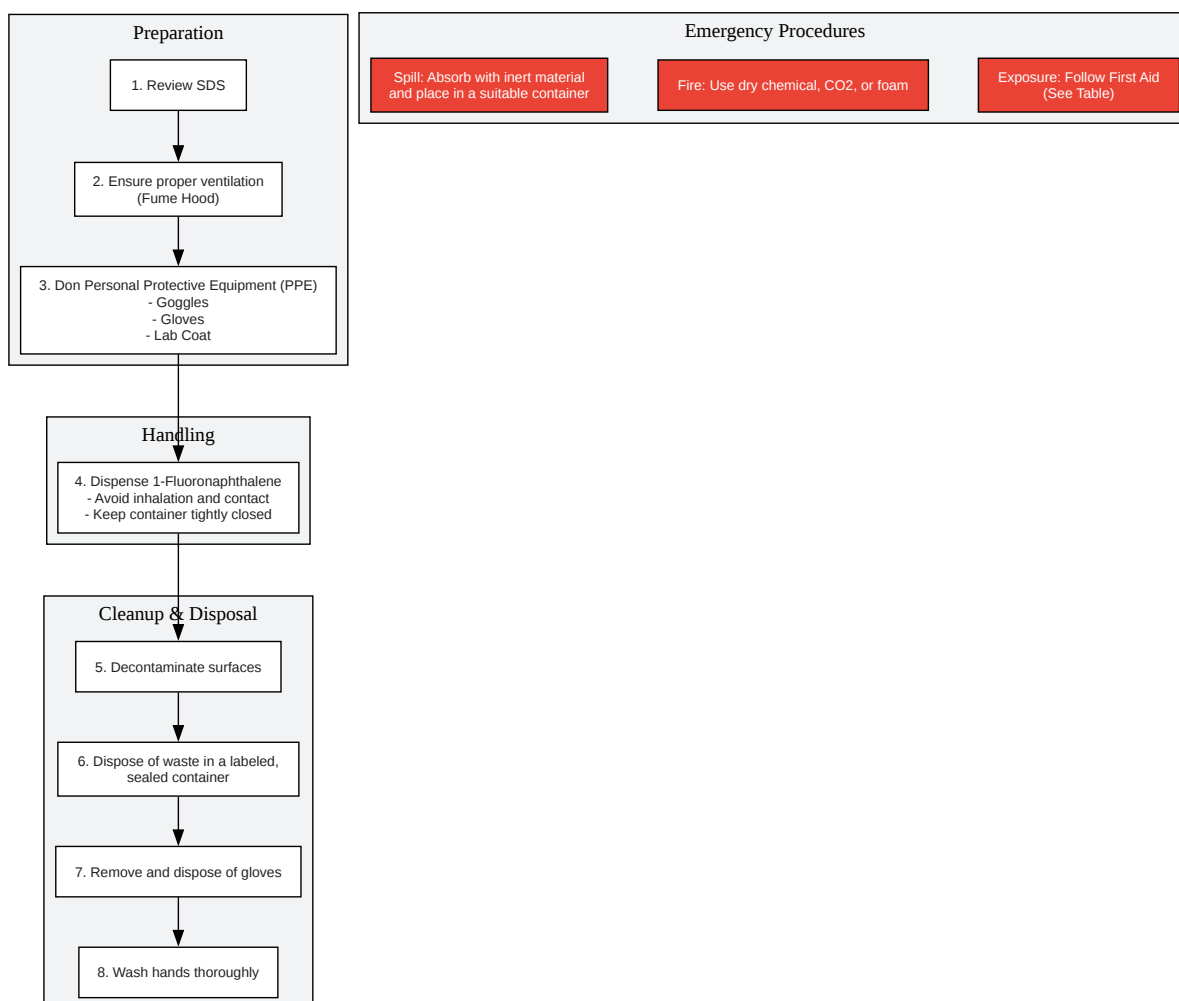
- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves. Nitrile rubber gloves with a minimum thickness of 0.11 mm and a breakthrough time of 480 minutes are recommended. Always

inspect gloves before use.

- Clothing: Wear appropriate protective clothing to prevent skin exposure. A lab coat should be worn and buttoned.
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A half-face respirator with an organic vapor/acid gas cartridge is recommended where the neat chemical is handled.

## Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **1-Fluoronaphthalene** from preparation to cleanup.



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Caption: Workflow for the safe handling of **1-Fluoronaphthalene**.

## Emergency and First Aid Procedures

Immediate action is crucial in the event of an emergency.

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation occurs.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention immediately.
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek immediate medical attention.

**In Case of a Spill:** For small spills, absorb the liquid with an inert material such as vermiculite, sand, or earth, and place it in a suitable, sealed container for disposal. Ensure all sources of ignition are removed and provide ventilation. For larger spills, isolate the area for at least 50 meters (150 feet) in all directions.

**Firefighting Measures:** Use a dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire. Do not use a water jet, as it will spread the fire. Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Disposal Plan

Proper disposal of **1-Fluoronaphthalene** and its contaminated materials is critical to prevent environmental contamination.

#### Waste Characterization:

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.

#### Disposal Procedure:

- Collection: Collect waste **1-Fluoronaphthalene** and any contaminated materials (e.g., absorbent paper, gloves) in a suitable, labeled, and sealed container.
- Storage: Store waste containers in a cool, dry, and well-ventilated area, away from incompatible substances.
- Disposal: Dispose of the contents and container at an authorized hazardous or special waste collection point in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains. Options may include burial in a licensed landfill or incineration in a licensed apparatus after mixing with a suitable combustible material.

## Logical Relationship for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **1-Fluoronaphthalene** waste.



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Caption: Decision workflow for the disposal of **1-Fluoronaphthalene** waste.

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## References

- 1. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- 2. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
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